

Application Note: High-Sensitivity Quantitation of Fluticasone Propionate-13C3 by LC-MS/MS

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Compound of Interest

Compound Name: *Fluticasone Propionate-13C3*

Cat. No.: *B1153028*

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Executive Summary & Scientific Rationale

Fluticasone Propionate is a potent synthetic corticosteroid with high lipophilicity (LogP ~3.7) and negligible oral bioavailability (<1%).^{[1][2]} Consequently, systemic concentrations following inhalation or intranasal administration are extremely low, often requiring Lower Limits of Quantitation (LLOQ) in the sub-pg/mL range (0.5 – 1.0 pg/mL).

This protocol details a robust LC-MS/MS workflow using **Fluticasone Propionate-13C3** as the Stable Isotope Labeled Internal Standard (SIL-IS).^[3]

Why 13C3 over Deuterium (d3)?

While deuterated standards (d3) are common, they often suffer from the "Deuterium Isotope Effect," where the slightly different physicochemical properties cause a retention time shift compared to the analyte. In ultra-trace analysis, this separation can lead to the IS failing to compensate for transient matrix effects (ion suppression/enhancement) at the exact moment of analyte elution. 13C3-labeled standards co-elute perfectly with the native analyte, providing superior correction for matrix effects and ionization variability.

Physicochemical Properties & Handling[1][2][4][5][6][7][8][9]

Property	Value	Implication for Protocol
Formula	C ₂₅ H ₃₁ F ₃ O ₅ S	Monoisotopic Mass: 500.18 Da
LogP	~3.7 (High Lipophilicity)	Critical: Analyte sticks to plastic.[3] Use glass vials or low-binding plates. High carryover risk.
pKa	~12.5 (Weakly Acidic)	Neutral at physiological pH.[3]
Solubility	Negligible in water	Do not use 100% aqueous diluents.[3] Reconstitute in >25% organic.

Mass Spectrometry Parameters

Ionization Mode: Electrospray Ionization (ESI) – Positive Mode.[4][5] Scan Type: Multiple Reaction Monitoring (MRM).[4][6]

Fragmentation Mechanism & Transition Selection

The primary fragmentation of Fluticasone Propionate involves the cleavage of the C17-side chain.

- Precursor [M+H]⁺: m/z 501.2[3]
- Primary Fragment (Quantifier): m/z 293.1. This corresponds to the acid cleavage of the thiofluoromethyl ester and propionate groups, leaving the steroid core (androstane nucleus).
- Secondary Fragment (Qualifier): m/z 313.1.

Critical Consideration: Label Position in FP-13C3

The choice of IS transition depends entirely on where the atoms are incorporated.

- Scenario A: Ring-Labeled $^{13}\text{C}_3$ (Recommended)[3]

- Label is on the steroid core.
- Fragment retains the label.
- Transition: 504.2

296.1 (+3 Da shift maintained).

- Scenario B: Propionate-Labeled $^{13}\text{C}_3$ [3]

- Label is on the propionate tail.
- Fragment (293) loses the label.
- Transition: 504.2

293.1.

- Risk: The product ion is identical to the native analyte. This requires high mass resolution to distinguish parents, but generally, it is safer to use Scenario A to prevent cross-talk.

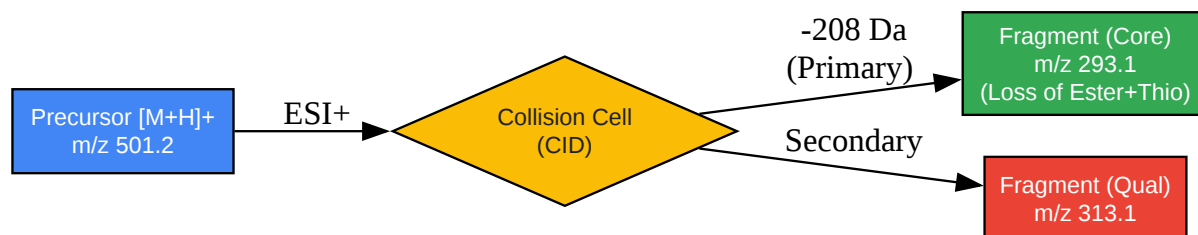
The parameters below assume a Ring-Labeled or Side-chain retaining strategy for optimal specificity.

MRM Table

Compound	Precursor (m/z)	Product (m/z)	Dwell (ms)	Cone Voltage (V)	Collision Energy (eV)	Role
Fluticasone Propionate	501.2	293.1	150	30	22	Quantifier
Fluticasone Propionate	501.2	313.1	150	30	14	Qualifier
FP- $^{13}\text{C}_3$ (IS)	504.2	296.1*	150	30	22	Internal Std

*Note: Verify Certificate of Analysis for your specific IS. If Propionate-labeled, monitor 504.2 -> 316.1 (equivalent to 313 fragment) to retain label specificity.[3]

Fragmentation Pathway Diagram[1]



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Figure 1: Fragmentation pathway of Fluticasone Propionate in ESI+ mode.[3]

Chromatographic Conditions

To achieve sub-pg/mL sensitivity, signal-to-noise is paramount.[3] A UPLC configuration with a high-strength silica (HSS) or bridged ethyl hybrid (BEH) C18 column is recommended.[3]

- Column: Waters ACQUITY UPLC BEH C18 (2.1 x 50 mm, 1.7 μ m) or Phenomenex Kinetex C18.
- Mobile Phase A: 0.1% Formic Acid in Water (or 2mM Ammonium Formate for pH control).
- Mobile Phase B: Methanol (MeOH provides better ionization for steroids than Acetonitrile).
- Flow Rate: 0.4 – 0.6 mL/min.
- Column Temp: 45°C (Improves mass transfer and peak shape).

Gradient Profile

Time (min)	% Mobile Phase B	Event
0.0	50	Initial Hold
0.5	50	Load to Column
2.5	95	Elution
3.5	95	Wash (Critical for Lipophilicity)
3.6	50	Re-equilibration
5.0	50	End

Sample Preparation Protocol (Solid Phase Extraction)

Due to the low circulating levels, Protein Precipitation (PPT) is often insufficient. Solid Phase Extraction (SPE) is required to concentrate the sample and remove phospholipids.

Reagents

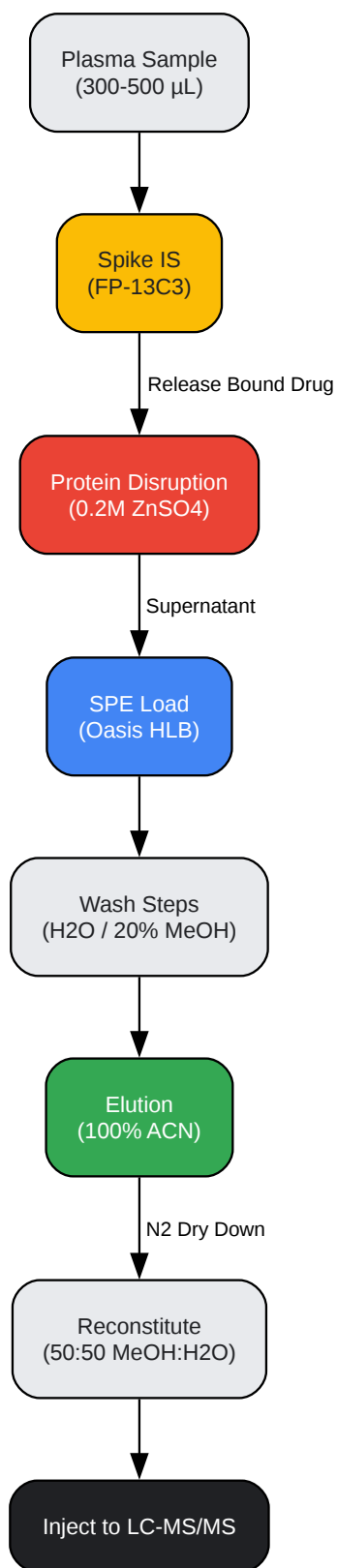
- Zinc Sulfate Solution: 0.2 M ZnSO₄ (Crucial for disrupting protein binding).[7]
- SPE Plate: Waters Oasis HLB or Phenomenex Strata-X (Polymeric Reversed-Phase).[3]

Step-by-Step Workflow

- Aliquot: Transfer 300–500 µL of plasma into a low-binding tube.
- IS Spike: Add 20 µL of FP-13C3 working solution (e.g., 500 pg/mL). Vortex.
- Disruption: Add 300 µL of 0.2 M Zinc Sulfate. Vortex 1 min.
 - Expert Insight: Fluticasone is highly protein-bound (>99%).[3] Zinc sulfate precipitates proteins more effectively than organic solvents alone, releasing the drug for extraction.
- Dilution: Add 300 µL Methanol. Vortex and Centrifuge at 13,000 rpm for 10 min.
- Conditioning (SPE): 1 mL MeOH followed by 1 mL Water.

- Loading: Load the supernatant onto the SPE plate.
- Wash:
 - Wash 1: 1 mL Water (Remove salts).
 - Wash 2: 1 mL 20% Methanol (Remove early eluting interferences).
- Elution: Elute with 2 x 200 μ L Acetonitrile.
- Evaporation: Dry under Nitrogen at 40°C.
- Reconstitution: Dissolve in 100 μ L of Mobile Phase (50:50 MeOH:Water). Do not use 100% water or the analyte will adsorb to the vial walls.

Workflow Diagram



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Figure 2: Optimized Solid Phase Extraction (SPE) workflow for Fluticasone Propionate.

Troubleshooting & Expert Tips

- Carryover: Fluticasone is "sticky."
 - Solution: Use a needle wash of 50:25:25 Isopropanol:Acetonitrile:Acetone + 0.1% Formic Acid.
- Low Recovery:
 - Cause: Incomplete protein disruption or adsorption to plastic.
 - Solution: Ensure the Zinc Sulfate step is included. Use Polypropylene (PP) low-binding plates.[\[3\]](#)
- Cross-Talk:
 - Check: If using Propionate-labeled $^{13}\text{C}_3$, inject a blank sample immediately after a high standard.[\[3\]](#) If you see a peak in the IS channel, your IS is fragmenting into the native analyte mass. Switch to a Ring-Labeled IS or a different transition.

References

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